

A Comparative Guide to the Biological Activity of 2-Bromothiazole-5-methanol Derivatives

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Compound of Interest

Compound Name: 2-Bromothiazole-5-methanol

CAS No.: 687636-93-7

Cat. No.: B1277740

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Introduction: The Thiazole Scaffold in Medicinal Chemistry

The thiazole ring, a five-membered aromatic heterocycle containing sulfur and nitrogen, is a cornerstone in medicinal chemistry. Its unique structural and electronic properties have made it a "privileged scaffold" in the design of novel therapeutics. Thiazole derivatives have demonstrated a remarkable breadth of biological activities, including anticancer, antimicrobial, anti-inflammatory, antiviral, and antidiabetic properties.^[1] This versatility stems from the thiazole nucleus's ability to serve as a bioisostere for other functional groups and to engage in various non-covalent interactions with biological targets.

This guide focuses specifically on derivatives of **2-bromothiazole-5-methanol**, a versatile building block for creating diverse chemical libraries. The presence of the bromine atom at the 2-position offers a reactive handle for further functionalization, while the methanol group at the 5-position can be modified to modulate solubility and target engagement. Understanding the

biological potential of this class of compounds is crucial for the rational design of next-generation therapeutics.

Comparative Analysis of Biological Activity

While extensive research on the broad class of thiazole derivatives exists, specific data on **2-bromothiazole-5-methanol** derivatives is emerging. By analyzing the biological activities of structurally analogous compounds, we can infer the potential of and guide the investigation into this specific chemical space.

Anticancer Activity

Thiazole derivatives have emerged as a significant class of anticancer agents, targeting various hallmarks of cancer.^[1] Many derivatives have been shown to induce apoptosis, inhibit cell cycle progression, and target specific signaling pathways crucial for tumor growth and survival.

Quantitative Data Comparison:

The following table summarizes the cytotoxic effects of various thiazole derivatives, providing a comparative baseline for anticipating the potency of **2-bromothiazole-5-methanol** analogs.

Compound Class	Cancer Cell Line	IC ₅₀ (μM)	Reference Compound	Reference IC ₅₀ (μM)
2-[2-[4-Hydroxy-3-substituted benzylidene]hydrazinyl]-thiazole-4[5H]-ones	MCF-7 (Breast)	2.57 ± 0.16	Staurosporine	6.77 ± 0.41
HepG2 (Liver)	7.26 ± 0.44	Staurosporine	8.4 ± 0.51	
Thiazole-based derivatives	MCF-7 (Breast)	3.36 ± 0.06 - 6.09 ± 0.44	Staurosporine	5.25
2,4-disubstituted thiazoles	Jurkat (Leukemia)	2.79	Cisplatin	-
Thiazolyl pyridine derivatives	A549 (Lung)	0.452	Doxorubicin	0.460

This data is compiled from multiple sources and serves as a representative sample of the anticancer potential of the thiazole scaffold.[\[1\]](#)

Structure-Activity Relationship (SAR) Insights:

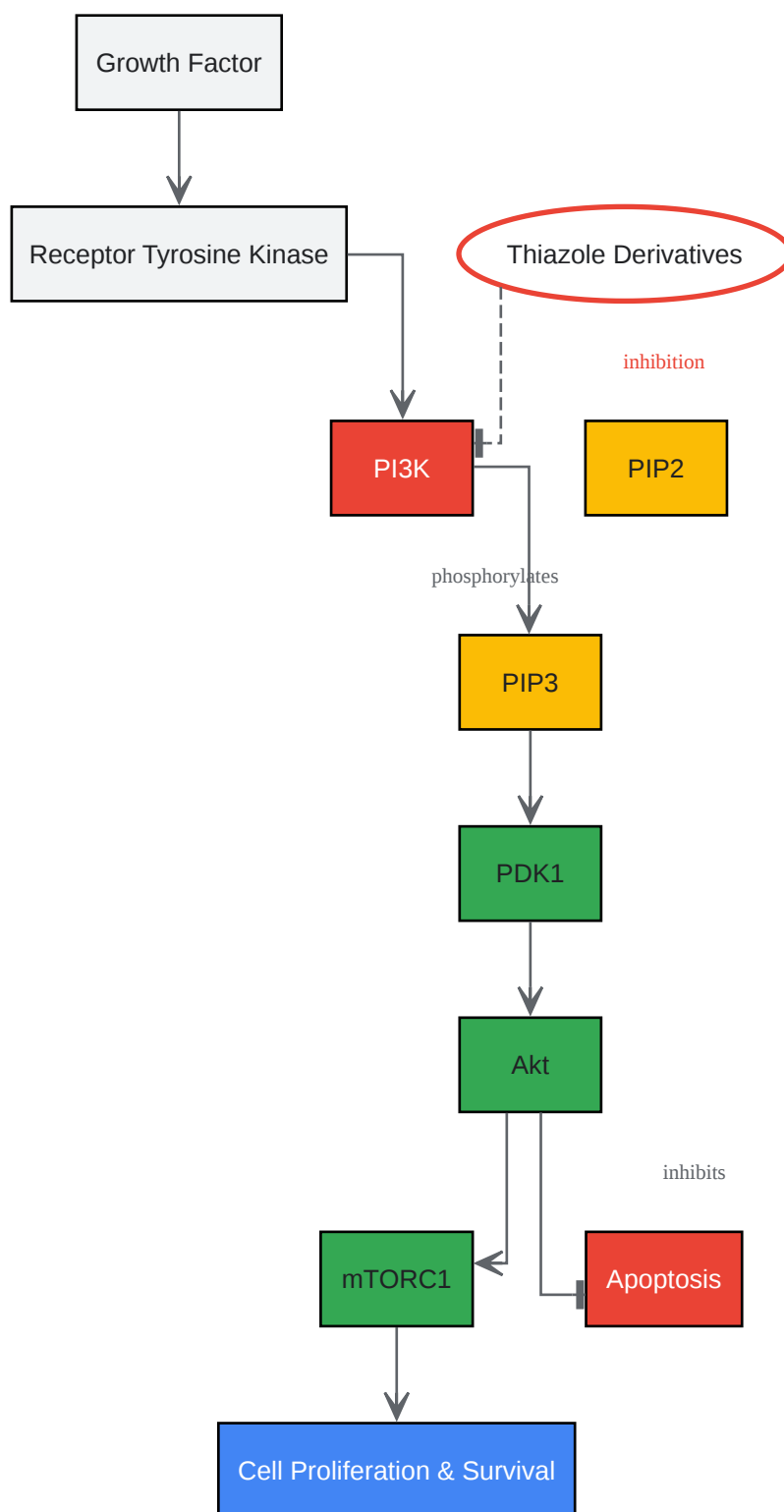
Based on the analysis of related thiazole derivatives, several key SAR trends can be hypothesized for **2-bromothiazole-5-methanol** derivatives:

- Substitution at the 2-position: The bromine atom at this position is a key site for modification. Replacing the bromine with aryl groups via Suzuki coupling or with amino functionalities via Buchwald-Hartwig amination can significantly impact anticancer activity. The nature of the substituent will influence the molecule's ability to interact with specific enzymatic pockets.[\[2\]](#)
- Modification of the 5-methanol group: Esterification or etherification of the hydroxyl group can alter the compound's lipophilicity and pharmacokinetic profile. Converting the alcohol to an amine or an amide introduces new hydrogen bonding capabilities, which could enhance target binding.

- Introduction of additional pharmacophores: Hybrid molecules incorporating other known anticancer moieties, such as pyridinone or indole rings, have shown promising results in related thiazole series.[\[3\]](#)[\[4\]](#)

Potential Signaling Pathways:

Many thiazole-based anticancer agents have been found to target critical signaling pathways implicated in cancer progression. A likely target for novel **2-bromothiazole-5-methanol** derivatives is the PI3K/Akt/mTOR pathway, which is a central regulator of cell growth, proliferation, and survival.[\[5\]](#)



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